

Cochliomycin B: A Technical Guide to its Chemical Structure and Biological Activity

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Compound of Interest

Compound Name: **Cochliomycin B**

Cat. No.: **B15561740**

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Abstract

Cochliomycin B is a naturally occurring 14-membered resorcylic acid lactone isolated from the marine fungus *Cochliobolus lunatus*. This document provides a comprehensive overview of its chemical structure, physicochemical properties, and known biological activities. Detailed experimental protocols for its isolation and assessment of its antifouling properties are presented. While the precise signaling pathways modulated by **Cochliomycin B** are still under investigation, this guide summarizes the current understanding of its mechanism of action based on studies of closely related analogs. All quantitative data are presented in tabular format for clarity and comparative analysis.

Chemical Structure and Properties

Cochliomycin B is a macrolide with the chemical formula $C_{22}H_{28}O_7$.^[1] Its systematic IUPAC name is (2E,5S,9R,10S,11E,14S)-10,18-dihydroxy-20-methoxy-7,7,14-trimethyl-6,8,15-trioxatricyclo[15.4.0.0^{5,9}]heneicos-1(17),2,11,18,20-pentaen-16-one.^[1] The molecule features a 14-membered lactone ring fused to a resorcylic acid moiety and includes a rare natural acetonide group.

Table 1: Physicochemical Properties of **Cochliomycin B**

Property	Value	Reference
Molecular Formula	C ₂₂ H ₂₈ O ₇	[1]
Molecular Weight	404.45 g/mol	[1]
PubChem CID	52952746	[1]
Synonyms	(2E,5S,9R,10S,11E,14S)-10,1-8-dihydroxy-20-methoxy-7,7,14-trimethyl-6,8,15-trioxatricyclo[5.4.0.0 ^{5,9}]henico-1sa-1(17),2,11,18,20-pentaen-16-one	[1]

Biological Activity

Cochliomycin B has been identified as a potent antifouling agent.[\[2\]](#) Antifouling compounds are crucial in marine applications to prevent the accumulation of organisms on submerged surfaces. The biological activity of **Cochliomycin B** and its analogs has been primarily evaluated against the larval settlement of the barnacle *Balanus amphitrite*.

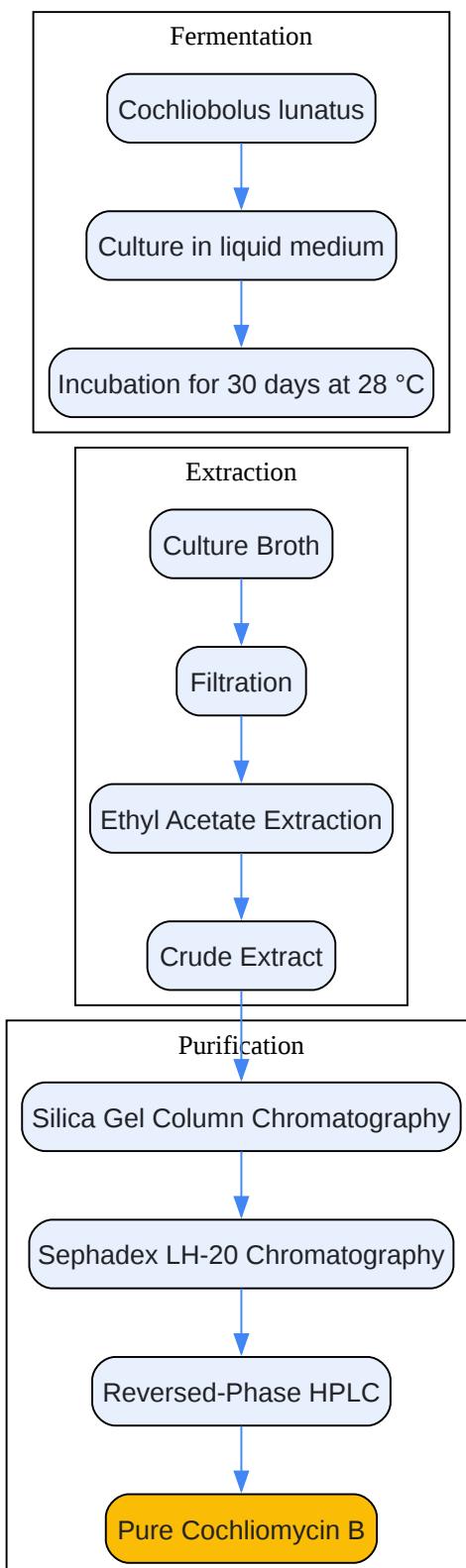
Table 2: Antifouling Activity of **Cochliomycin B** and Related Compounds

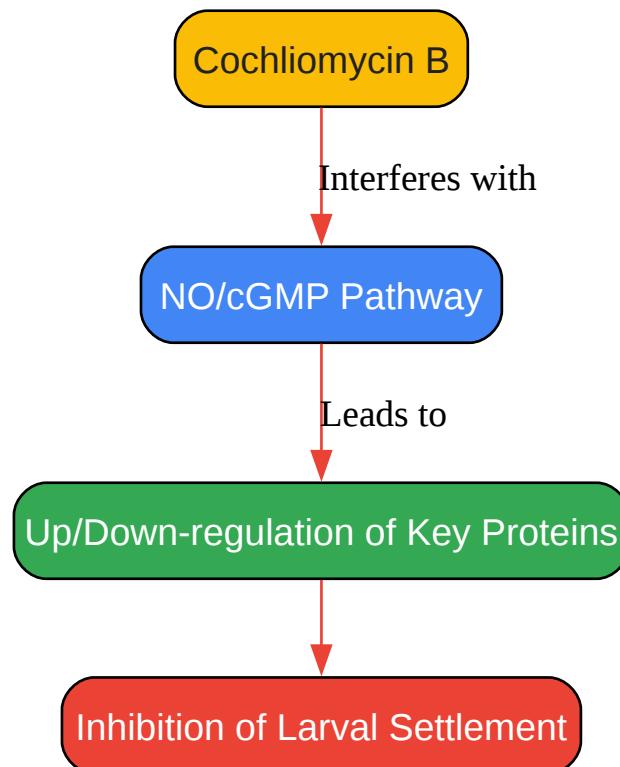
Compound	Organism	Activity	EC ₅₀ (µg/mL)	Reference
Cochliomycin B	Balanus amphitrite (larval settlement)	Antifouling	Not explicitly stated for B, but analogs show high potency	[2]
Cochliomycin A	Balanus amphitrite (larval settlement)	Antifouling	1.82 - 22.5 (for various cochliomycins)	[1]
Cochliomycin C	Balanus amphitrite (larval settlement)	Antifouling	Not explicitly stated for C, but analogs show high potency	[2]
LL-Z1640-2	Balanus amphitrite (larval settlement)	Antifouling	1.82	[1]

Experimental Protocols

Isolation and Purification of Cochliomycin B

The following protocol is based on the methodology described by Shao et al. (2011) for the isolation of cochliomycins from the fungus *Cochliobolus lunatus*.[2]





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References

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